

Unveiling the Stereochemical Landscape of D-Gluco-2-heptulose: A Technical Guide

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Compound of Interest

Compound Name: **D-Gluco-2-heptulose**

Cat. No.: **B1606216**

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Introduction

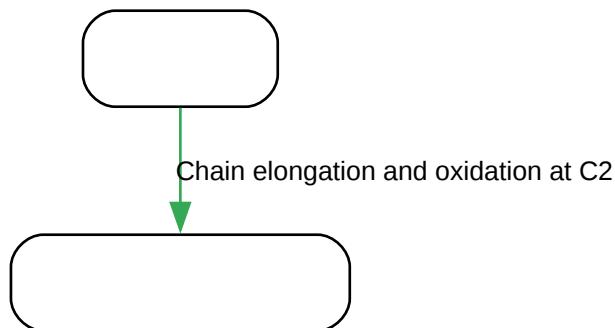
D-Gluco-2-heptulose is a seven-carbon ketoheptose monosaccharide. As a member of the heptose family, it and its derivatives are of increasing interest in glycobiology and drug discovery due to their roles in various biological processes. A thorough understanding of its three-dimensional structure is paramount for elucidating its function and for the rational design of novel therapeutics. This technical guide provides an in-depth exploration of the stereochemistry of **D-Gluco-2-heptulose**, detailing its structural representations, and outlining the key experimental protocols used to determine its configuration.

Stereochemical Definition and Representation

The name **D-Gluco-2-heptulose** precisely defines its stereochemical configuration. The "D" designation refers to the stereocenter furthest from the carbonyl group (C6), which has the same configuration as D-glyceraldehyde. The "Gluco" prefix indicates that the stereocenters at C3, C4, and C5 have the same configuration as D-glucose. The "2-heptulose" specifies a seven-carbon chain with a ketone group at the C2 position.

Fischer Projection

The open-chain form of **D-Gluco-2-heptulose** can be represented by a Fischer projection, which illustrates the stereochemistry at each chiral center.



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